The Deuterated Standard: A Technical Guide to Ammonium-d4 Chloride

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Compound of Interest	
Compound Name:	*Ammonium-d4 chloride*
CAS No.:	*12015-14-4*
Cat. No.:	*B1143433*

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Nomenclature, Properties, and Applications in High-Resolution NMR & Synthesis

Executive Summary

In the precision-demanding fields of structural biology and stable isotope labeling, **Ammonium-d4 chloride** (

) serves as a critical reagent.[1][2] While often viewed simply as "heavy" ammonium chloride, its role extends beyond a mere solvent additive. It is the primary vehicle for introducing deuterium into nitrogen-containing heterocycles and serves as a vital pH buffer in biomolecular NMR, where proton silence is non-negotiable.

This guide moves beyond basic catalog listings to provide a functional taxonomy of the compound, handling protocols to preserve isotopic enrichment, and a verified search strategy for procurement.

Part 1: Nomenclature & Chemical Identity

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The primary challenge in sourcing this reagent is the variation in nomenclature across chemical databases and vendor catalogs. Searching for "Ammonium chloride" without specific isotopic qualifiers will invariably yield the protonated (

) form, potentially compromising sensitive experiments.

Synonyms and Identifiers

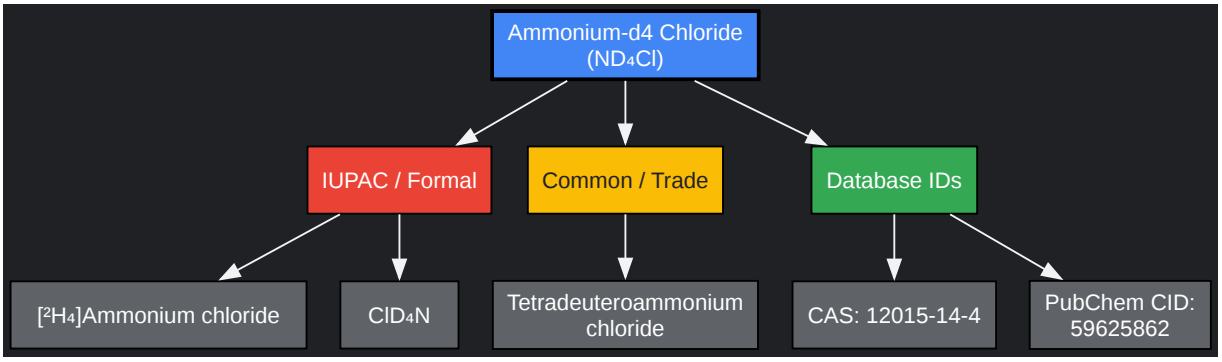
The following table consolidates the valid scientific synonyms and database identifiers required for accurate identification.

Identifier Type	Value / Name	Context
IUPAC Name	Ammonium-d4 chloride	Standard scientific notation
Chemical Formula		Explicit deuterium notation
CAS Number	12015-14-4	CRITICAL: Use for searching to avoid H-form
Unlabeled CAS	12125-02-9	Warning:[3][4] Do not use. (Protonated form)
Common Name	Tetradeuteroammonium chloride	Frequent in older literature
Catalog Name	Ammonium chloride-d4	Common vendor syntax (Sigma, CIL)
Notation	ammonium chloride	Bracketing notation for isotopes
PubChem CID	59625862 / 24850520	Database indexing

Visual Taxonomy of Nomenclature

The following diagram illustrates the relationship between the chemical structure and its various database identifiers.

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Figure 1: Nomenclature taxonomy linking the core chemical identity to its varied scientific and commercial designations.

Part 2: Physical & Isotopic Properties

As a Senior Scientist, I must emphasize that the utility of

is entirely dependent on its isotopic enrichment. Standard reagent grade is typically 98% D, but high-sensitivity NMR requires ≥99% D to prevent residual proton signals (solvent suppression artifacts).

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Property	Data	Technical Note
Molecular Weight	57.52 g/mol	+4 Da shift vs. standard (53.49 g/mol)
Appearance	White crystalline solid	Indistinguishable from protonated form visually
Hygroscopicity	High	Absorbs atmospheric rapidly
Solubility	High (,)	Dissolution is endothermic (absorbs heat)
Sublimation Point	340°C	Decomposes into and gases
Isotopic Enrichment	98% - 99.5% atom D	Critical specification for procurement

The H/D Exchange Risk

The most common failure mode in the lab is "isotopic dilution."

has labile deuterium atoms. If exposed to atmospheric moisture (

) or dissolved in non-deuterated water, the deuterium rapidly exchanges with hydrogen, rendering the expensive reagent useless for isotopic applications.

Reaction:

Part 3: Applications & Mechanisms

Biomolecular NMR Spectroscopy

In protein NMR,

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is used primarily as a buffer component or a nitrogen source during expression in minimal media.

- Mechanism: It provides ionic strength without introducing protons (

) that would obscure the protein's signal in the spectral window.

- Application: Used in

  buffers to maintain pH (pD) stability during long acquisition times (e.g., NOESY experiments).

Synthetic Chemistry (Deuteration Source)

acts as a solid-state source of deuterated ammonia (

).

- Workflow: When treated with a strong base (like

  ), it releases

  gas, which can then be used to synthesize deuterated amines or heterocycles.

- Advantage: Easier to handle and weigh than gaseous

  .

Mass Spectrometry (SILAC)

Stable Isotope Labeling by Amino acids in Cell culture (SILAC) often utilizes

labeled ammonium chloride, but

is used when a mass shift of +4 Da is required for specific metabolic tracking of nitrogen assimilation pathways.

Part 4: Experimental Protocols

Directive: The following protocol is designed to prevent isotopic dilution during buffer preparation.

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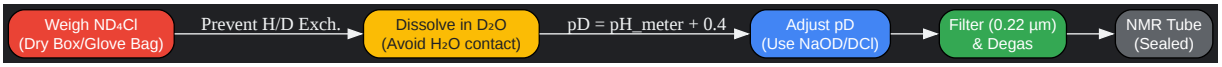
Protocol: Preparation of Deuterated NMR Buffer (50 mM Phosphate, 100 mM)

Objective: Create a buffer for protein NMR that maintains ionic strength without introducing signals.

Reagents:

- (CAS 12015-14-4, ≥99% D)[1][3]
- (99.9% D)
- / (anhydrous) or Deuterated equivalents
- (40% in) for pH adjustment

Workflow Visualization:



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Figure 2: Critical workflow for preparing deuterated buffers, emphasizing moisture exclusion.

Step-by-Step Procedure:

- Environment Control: Weigh quickly. Ideally, use a glove box or a low-humidity environment. The salt is hygroscopic; absorption of air moisture introduces protons.
- Dissolution: Dissolve the calculated mass of

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and phosphate salts into 99.9%

.

- Note: Do not use standard distilled water.

- pD Adjustment: Calibrate your pH meter with standard buffers. Measure the pH of the

solution.

  - Correction Factor: The pH meter reading in

    is lower than the true pD. Apply the formula:

  - Adjust using

    (in

) or

    (in

). Never use NaOH or HCl.

- Filtration: Filter through a 0.22 µm membrane (pre-rinsed with

) to remove particulates that cause line broadening.

Part 5: Sourcing & Verification Strategy

When searching literature or vendor databases, use the following logic to ensure you are viewing the correct isotopic species.

- Primary Key: Always search by CAS: 12015-14-4. This is the only unique identifier that guarantees the D4 isotopologue.
- Exclusion Criteria: If the molecular weight is listed as ~53.5 g/mol , reject it. You are looking for ~57.5 g/mol .[1][2][5][6]
- Purity Check: For NMR, verify "Isotopic Enrichment" is >99%. For synthesis, 98% is often acceptable and cheaper.

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References

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